

Formulation of Epizizanal-based insect repellent products

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Compound of Interest

Compound Name: *Epizizanal*

Cat. No.: *B15287556*

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An overview of the formulation, evaluation, and proposed mechanism of action for insect repellent products based on the natural compound **Epizizanal**.

Introduction

Epizizanal is a sesquiterpenoid aldehyde isolated from vetiver oil (*Chrysopogon zizanioides*), which has been identified as a potent natural insect repellent.[1][2] Along with its isomer, zizanal, it is a key contributor to vetiver oil's known repellent properties. The development of effective and safe insect repellents is a critical public health objective to combat vector-borne diseases such as malaria, dengue, and Zika virus.[3] Plant-based repellents are gaining significant interest as alternatives to synthetic compounds like DEET.[3][4]

These application notes provide detailed protocols for formulating various **Epizizanal**-based products, standardized methods for evaluating their efficacy, and a proposed model for their mode of action on insect olfactory pathways. This document is intended for researchers and professionals in the fields of entomology, natural product chemistry, and formulation science.

Repellent Activity Data

The efficacy of insect repellents is typically measured by protection time and the percentage of repellency against specific vector species. While extensive public data for **Epizizanal** is limited, the following table summarizes known repellent activities of its source (vetiver oil) and other related natural compounds to provide a comparative baseline.

Active Ingredient / Product	Target Insect	Efficacy Metric	Result
Epizizanal / Zizanal	General Insect Repellent	Bioactivity	Identified as primary repellent aldehydes in Vetiver oil[1][2]
Vetiver Oil Constituents	Aedes aegypti, Aedes albopictus, Culex quinquefasciatus	Behavioral Avoidance	Significant repellent activity demonstrated[5]
2% Neem Oil Formulation	Anopheles Mosquitoes	Complete Protection	Provides up to 12 hours of protection
Citronellal Derivatives (5%)	Aedes albopictus	Repellency after 3.5 hrs	>90%
DEET (15%)	Mosquitoes	Complete Protection	~5.2 hours[6]

Formulation Protocols

The choice of formulation vehicle is critical for user acceptance, stability, and the effective release of the active ingredient. The most common formulations for topical repellents are sprays, lotions, and creams.[4]

Protocol for 10% Epizizanal Repellent Spray

Objective: To create a stable, non-greasy, and effective sprayable insect repellent.

Materials:

- **Epizizanal** (Active Ingredient)
- Ethanol (95%, Solvent & Carrier)
- Glycerin (Humectant)
- Purified Water (Diluent)
- Fine-mist spray bottles

Procedure:

- In a calibrated glass beaker, add 70 parts of 95% ethanol.
- While stirring with a magnetic stirrer, slowly add 10 parts of **Epizizanal** until it is completely dissolved.
- In a separate beaker, mix 5 parts of glycerin with 15 parts of purified water.
- Slowly add the glycerin-water mixture to the ethanolic **Epizizanal** solution while continuing to stir.
- Continue stirring for 15 minutes to ensure a homogenous solution.
- Filter the final solution through a 0.45 µm filter to remove any particulates.
- Dispense the final product into fine-mist spray bottles and label appropriately.

Protocol for 7.5% Epizizanal Repellent Lotion

Objective: To develop a cosmetically elegant, moisturizing insect repellent lotion with good skin feel.

Materials:

- Oil Phase:
 - **Epizizanal**: 7.5 parts
 - Cetyl Alcohol: 3.0 parts (Thickener)
 - Stearic Acid: 2.0 parts (Emulsifier/Thickener)
 - Shea Butter: 2.5 parts (Emollient)
- Aqueous Phase:
 - Purified Water: 79.0 parts

- Glycerin: 5.0 parts (Humectant)
- Cool-down Phase:
 - Phenoxyethanol: 1.0 part (Preservative)

Procedure:

- Preparation: In a heat-resistant beaker, combine all Oil Phase ingredients. In a separate heat-resistant beaker, combine all Aqueous Phase ingredients.
- Heating: Heat both phases separately to 70°C. Stir both phases until all components are melted and uniform.
- Emulsification: Slowly add the Aqueous Phase to the Oil Phase while mixing with a high-shear homogenizer. Mix for 5-10 minutes until a stable, white emulsion is formed.
- Cooling: Remove the emulsion from heat and continue to stir gently with a propeller mixer as it cools.
- Final Additions: When the temperature drops below 40°C, add the Phenoxyethanol and mix until uniform.
- Packaging: Pour the finished lotion into bottles or tubes.

Efficacy Testing Protocol

The Arm-in-Cage (AIC) test is the standard laboratory method for assessing the Complete Protection Time (CPT) of topical insect repellents against mosquitoes.^{[7][8][9]}

Arm-in-Cage (AIC) Test Methodology

Objective: To determine the duration of complete protection provided by a topical repellent formulation against host-seeking female mosquitoes.

Materials:

- Test formulation (e.g., 10% **Epizizanal** spray)

- Control formulation (vehicle without **Epizizanal**)
- Human volunteers (screened and with informed consent)
- Laboratory-reared, host-seeking female mosquitoes (e.g., *Aedes aegypti* or *Anopheles gambiae*), 5-10 days old, starved for 12-18 hours.[9]
- Test cages (e.g., 40x40x40 cm) containing 200 mosquitoes.[9][10]
- Latex gloves
- Timer

Procedure:

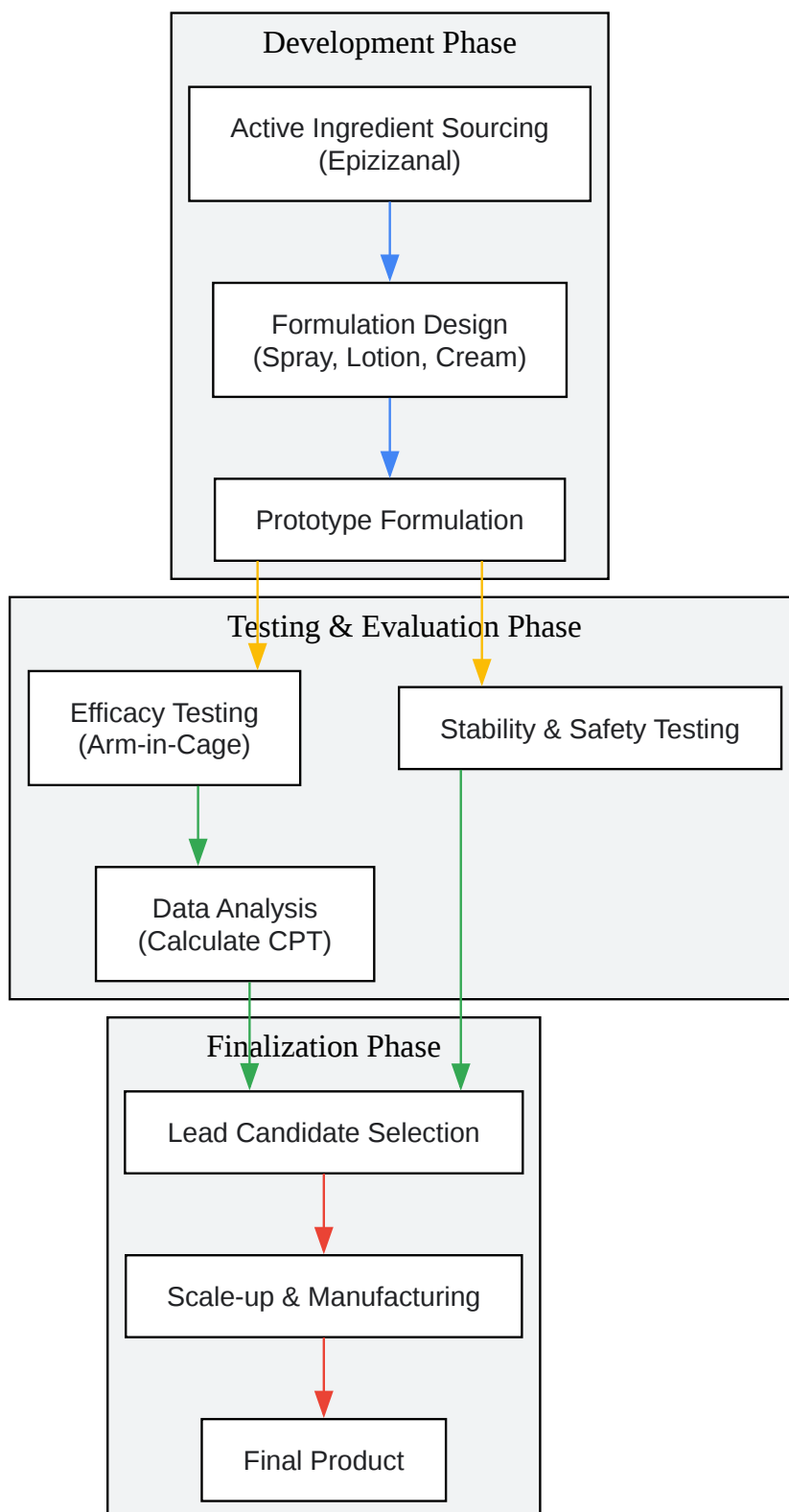
- Volunteer Preparation: Volunteers must avoid using fragrances, soaps, or lotions on the day of testing. One forearm serves as the treated arm, the other can be used as an untreated control.
- Repellent Application: Apply a standardized amount (e.g., 1.0 mL) of the test formulation evenly over the skin of one forearm, from wrist to elbow. The hand is to be protected by a latex glove.[9]
- Acclimation: Wait 30 minutes after application before the first exposure to allow the formulation to dry and equilibrate on the skin.[9]
- Cage Exposure: The volunteer inserts the treated forearm into the test cage for a 3-minute exposure period.[9]
- Observation: During the exposure, an observer records the number of mosquito landings and probes (attempted bites).
- Endpoint Definition: The primary endpoint is the Complete Protection Time (CPT), defined as the time from application until the first confirmed bite.[10] A confirmed bite is often defined as a first bite followed by a second bite within the same or the next exposure period.[10]
- Testing Intervals: The exposure is repeated every 30 minutes until the endpoint is reached.[7]

- Data Analysis: The CPT for each volunteer is recorded. The average CPT across all volunteers (minimum of 5-10 recommended for registration purposes) determines the efficacy of the formulation.[\[10\]](#)[\[11\]](#)

Diagrams and Workflows

Experimental Workflow for Repellent Development

The logical flow from formulation to final product evaluation is critical for systematic development.

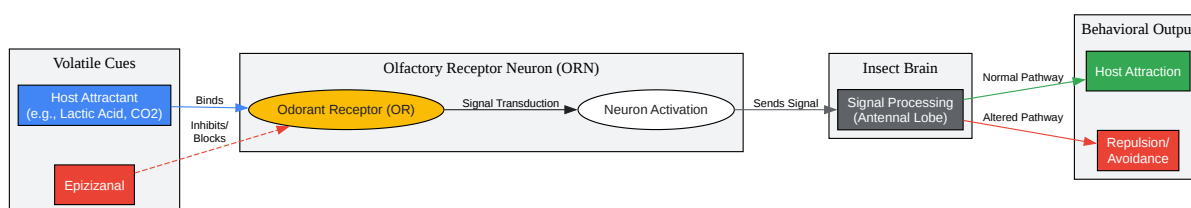


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Caption: Workflow for the development and evaluation of **Epizizanal**-based insect repellent products.

Proposed Mechanism of Olfactory Repellency

Epizizanal likely interferes with the insect's ability to detect host cues by modulating the activity of its olfactory receptors.



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Caption: Proposed mechanism of **Epizizanal** interfering with insect olfactory signaling pathways.

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